

An In-depth Technical Guide to Native Defects and Impurities in Zinc Nitride

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Compound of Interest

Compound Name: Zinc nitride

CAS No.: 1313-49-1

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This technical guide provides a comprehensive overview of the intrinsic and extrinsic point defects in **zinc nitride** (Zn_3N_2), a promising semiconductor material for various electronic and optoelectronic applications. Understanding and controlling these defects are crucial for optimizing the material's properties and performance in devices. This document details the formation, characteristics, and impact of native defects and common impurities, supported by theoretical calculations and experimental observations.

Introduction to Defects in Zinc Nitride

Zinc nitride is a II-V semiconductor with a direct band gap, high electron mobility, and earth-abundant constituents, making it an attractive material for applications such as thin-film transistors, light-emitting diodes (LEDs), and solar cells.^[1] However, as-grown Zn_3N_2 typically exhibits high n-type conductivity, which is primarily attributed to the presence of native point defects and unintentional impurities.^{[1][2]} These defects introduce energy levels within the band gap, acting as charge traps or recombination centers, and significantly influencing the electrical and optical properties of the material.

Native Point Defects in Zinc Nitride

Native point defects are imperfections in the crystal lattice involving the constituent atoms of the material. In **zinc nitride**, the most common native defects are zinc vacancies (VZn), nitrogen vacancies (VN), zinc interstitials (Zn_i), and nitrogen interstitials (N_i). The formation energy of these defects, which determines their equilibrium concentration, is highly dependent on the chemical potential of the constituent elements, i.e., whether the material is grown under Zn-rich or N-rich conditions.[3]

First-principles calculations based on Density Functional Theory (DFT) are instrumental in predicting the formation energies and charge transition levels of these defects.[3]

Table 1: Calculated Formation Energies of Neutral Native Defects in **Zinc Nitride**

Defect Type	Formation Energy (eV) under Zn-rich conditions	Formation Energy (eV) under N-rich conditions	Electrical Nature
Nitrogen Vacancy (VN)	Low	High	Donor
Zinc Interstitial (Zn _i)	Low	High	Donor
Zinc Vacancy (VZn)	High	Low	Acceptor
Nitrogen Interstitial (N _i)	High	Low	Acceptor

Note: The exact formation energy values can vary depending on the specific computational method and parameters used. The trends presented here are generally accepted.

Donor-like Native Defects

Nitrogen vacancies (VN) and zinc interstitials (Zn_i) are the primary native donor defects in **zinc nitride**. [1][2] Their lower formation energies under Zn-rich growth conditions contribute to the intrinsic n-type conductivity of the material.[3] These defects introduce shallow energy levels near the conduction band, leading to an increased electron concentration.

Acceptor-like Native Defects

Zinc vacancies (VZn) and nitrogen interstitials (Ni) act as acceptor defects. They have lower formation energies under N-rich conditions.[3] These defects can compensate for the effect of donor defects, and their controlled introduction could be a pathway to achieving p-type conductivity in **zinc nitride**.

Common Impurities in Zinc Nitride

Unintentional impurities incorporated during the growth process are a major contributor to the electrical properties of **zinc nitride**. Oxygen and hydrogen are the most common and impactful impurities.[1][2]

Table 2: Common Impurities and Their Impact on **Zinc Nitride**

Impurity	Common Source	Typical Incorporation Site	Electrical Nature	Impact on Properties
Oxygen (O)	Residual gas in growth chamber, precursor purity	Substitutional on Nitrogen site (ON)	Donor	Increases n-type carrier concentration.[1]
Hydrogen (H)	Precursor gases (e.g., NH ₃ in MOCVD)	Interstitial (Hi)	Donor	Increases n-type carrier concentration.[2]
Carbon (C)	Metal-organic precursors (MOCVD)	Can form complexes with other defects	Can act as a compensating center.	
Silicon (Si)	Substrate, chamber components	Substitutional on Zinc site (SiZn)	Donor	Increases n-type carrier concentration.

Oxygen and Hydrogen: The Dominant Unintentional Donors

First-principles calculations suggest that oxygen substituting for nitrogen (ON) and hydrogen in an interstitial position (H_i) have very low formation energies and act as shallow donors.^{[1][2]} This explains the significant Burstein-Moss shift observed in the optical absorption spectra of as-grown **zinc nitride**, leading to a wide range of reported band gap values.^[1]

Experimental Characterization of Defects

A variety of experimental techniques are employed to identify and quantify defects in **zinc nitride**.

Deep-Level Transient Spectroscopy (DLTS)

DLTS is a powerful technique for probing the energy levels and capture cross-sections of deep-level defects in semiconductors.^[4]

- **Sample Preparation:** Fabricate a Schottky diode or a p-n junction on the **zinc nitride** thin film. The contacts should be of high quality to ensure reliable measurements.
- **Measurement Setup:** Place the sample in a cryostat to control the temperature, typically from liquid nitrogen temperature to above room temperature.
- **Reverse Bias Application:** Apply a steady-state reverse bias to the diode to create a depletion region.
- **Filling Pulse:** Apply a periodic voltage pulse to reduce the reverse bias, allowing the deep levels in the depletion region to capture majority carriers.
- **Capacitance Transient Measurement:** After the filling pulse, the captured carriers are thermally emitted, causing a change in the diode's capacitance. This capacitance transient is recorded as a function of time.
- **Temperature Scan:** The measurement is repeated at different temperatures to obtain a DLTS spectrum, where peaks correspond to specific deep levels.
- **Data Analysis:** From the peak positions and their dependence on the measurement rate window, the activation energy (energy level) and capture cross-section of the defects can be determined using an Arrhenius plot.^[4]

Photoluminescence (PL) Spectroscopy

PL spectroscopy is a non-destructive technique that provides information about the electronic band structure and defect-related energy levels.^[5]

- **Excitation Source:** Use a laser with a photon energy greater than the band gap of **zinc nitride** (e.g., a He-Cd laser with a wavelength of 325 nm) as the excitation source.
- **Sample Mounting:** Mount the **zinc nitride** sample in a cryostat to perform temperature-dependent measurements, which can help distinguish between different recombination mechanisms.
- **Light Collection and Analysis:** Collect the emitted light from the sample and focus it into a monochromator to disperse the light into its constituent wavelengths.
- **Detection:** Use a sensitive detector, such as a photomultiplier tube (PMT) or a charge-coupled device (CCD), to record the PL spectrum.
- **Spectral Analysis:** The resulting spectrum will show peaks corresponding to different radiative recombination pathways. Near-band-edge emission is related to excitonic recombination, while broader peaks at lower energies are often associated with transitions involving defect levels within the band gap.^[6]

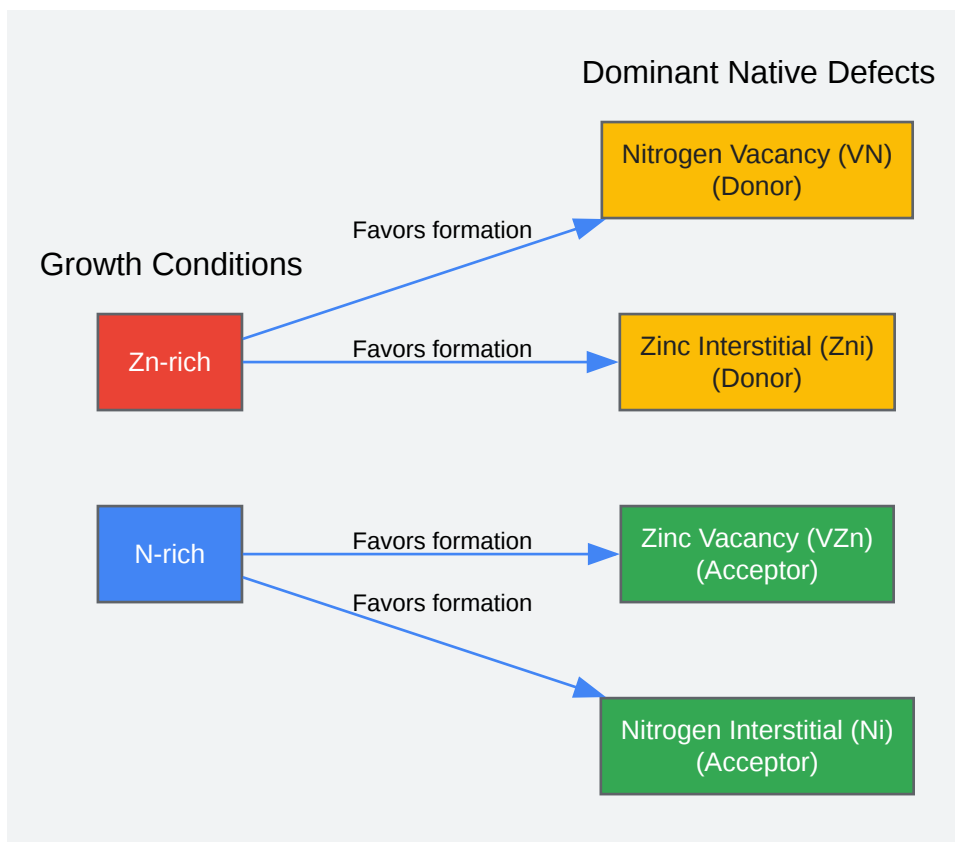
Computational Modeling of Defects

First-principles calculations, particularly using DFT as implemented in software packages like the Vienna Ab initio Simulation Package (VASP), are essential for understanding the fundamental properties of defects.^[7]

- **Bulk Supercell Construction:** Create a supercell of the **zinc nitride** crystal structure. The supercell should be large enough to minimize interactions between periodic images of the defect.
- **Defect Creation:** Introduce a native defect (vacancy or interstitial) or an impurity atom into the supercell.

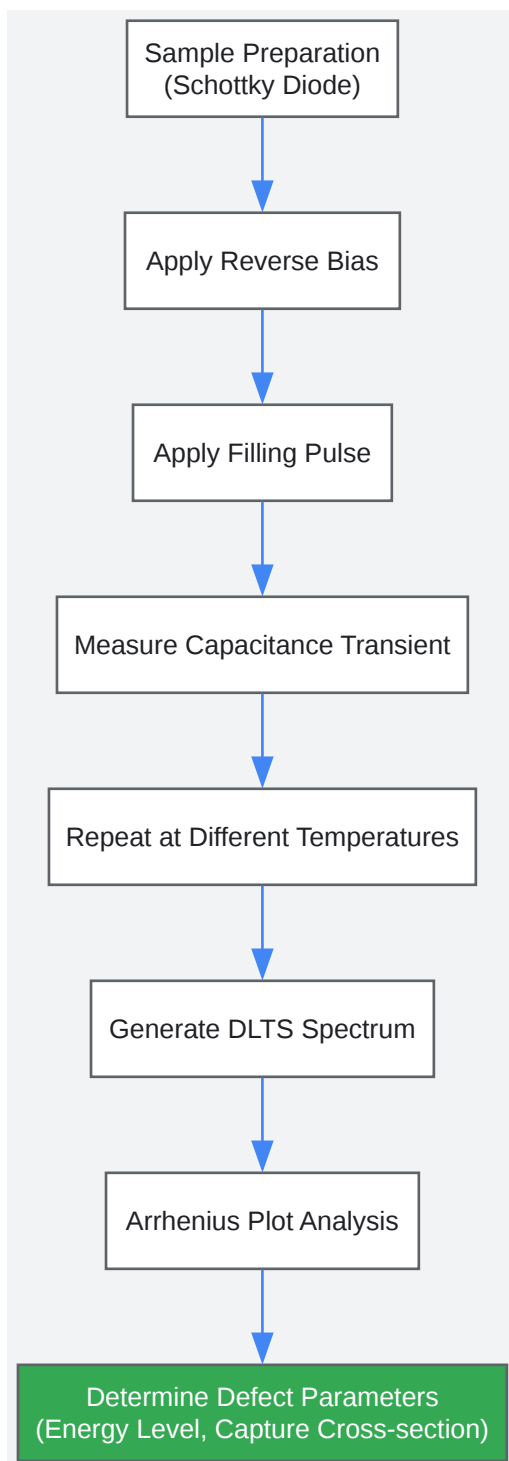
- **Structural Relaxation:** Relax the atomic positions in the supercell to find the lowest energy configuration of the defect structure.
- **Total Energy Calculation:** Calculate the total energy of the supercell with the defect and a corresponding perfect supercell.
- **Formation Energy Calculation:** The defect formation energy is calculated using the following formula: $E_{\text{form}}(Dq) = E_{\text{tot}}(Dq) - E_{\text{tot}}(\text{bulk}) - \sum n_i \mu_i + q(\text{EVBM} + E_F) + E_{\text{corr}}$ where:
 - $E_{\text{tot}}(Dq)$ is the total energy of the supercell with the defect in charge state q .
 - $E_{\text{tot}}(\text{bulk})$ is the total energy of the perfect supercell.
 - n_i is the number of atoms of species i added or removed.
 - μ_i is the chemical potential of species i .
 - q is the charge state of the defect.
 - EVBM is the valence band maximum of the bulk material.
 - E_F is the Fermi level.
 - E_{corr} is a correction term for finite-size effects.[\[8\]](#)
- **Charge Transition Levels:** Determine the thermodynamic charge transition levels, which correspond to the Fermi level positions where the formation energies of two different charge states of the same defect are equal.

Visualizing Defect-Related Processes and Workflows



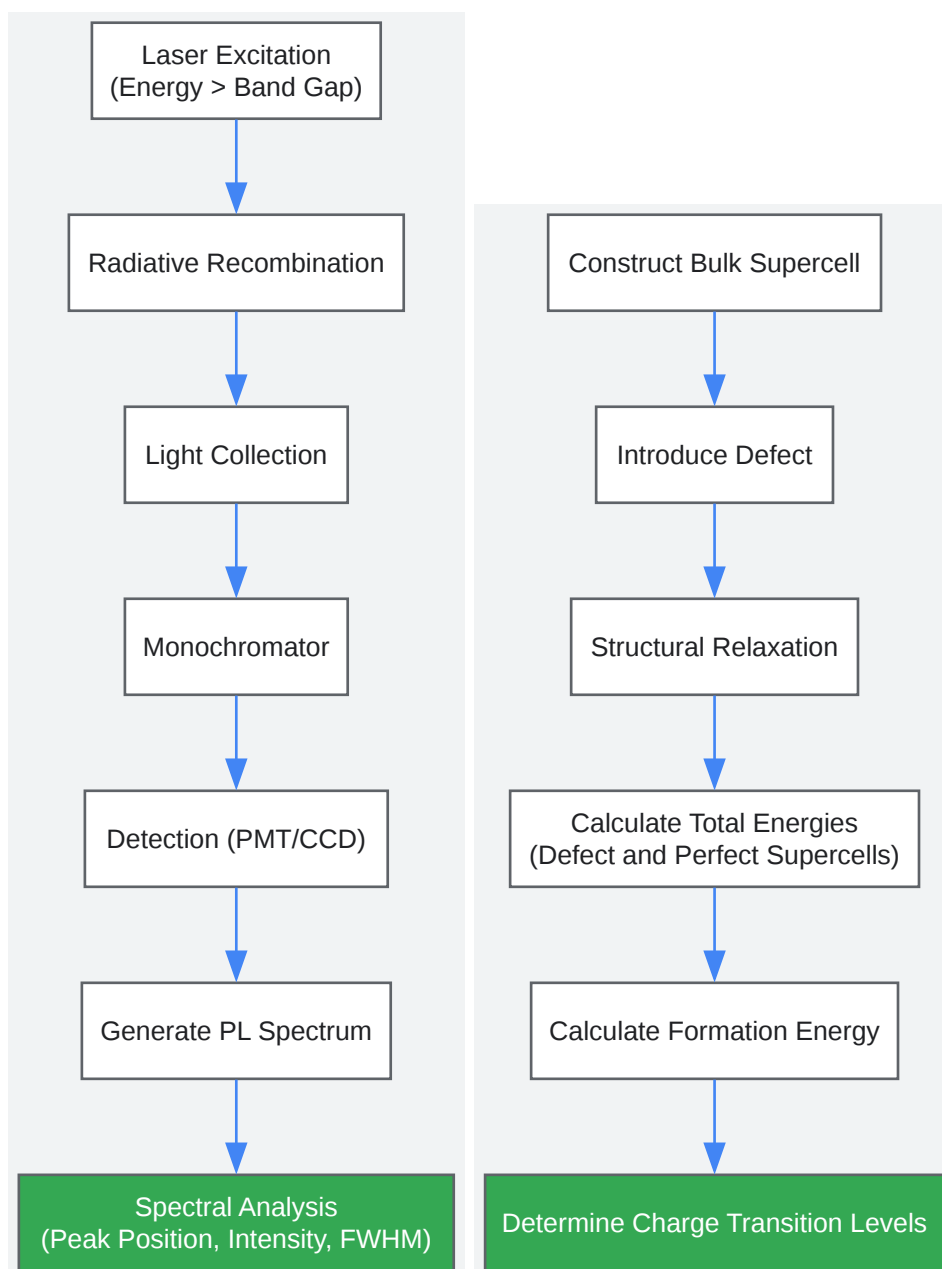
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Caption: Influence of growth conditions on native defect formation.



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Caption: Experimental workflow for Deep-Level Transient Spectroscopy.



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